

# In-Depth Technical Guide to the Nuclear Properties of Gold-196

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## Compound of Interest

Compound Name: Gold-196

Cat. No.: B1263354

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the nuclear properties of the gold isotope, **Gold-196** ( $^{196}\text{Au}$ ). The information presented herein is intended for researchers, scientists, and professionals in drug development who may utilize this radionuclide in their work. This document details the decay characteristics, isomeric states, and production methods of **Gold-196**, supported by experimental methodologies and visual representations of its nuclear behavior.

## Core Nuclear Properties

**Gold-196** is an unstable isotope of gold with a well-characterized set of nuclear properties. It primarily decays through electron capture, with a smaller branch decaying via beta-minus emission. A summary of its key nuclear data is presented in the table below.

Property	Value
Half-life	6.1669(6) days
Spin	2-
Parity	Negative
Decay Modes	Electron Capture (~93%), Beta-Minus (~7%)[1]
Daughter Isotope (EC)	Platinum-196 ( <sup>196</sup> Pt)
Daughter Isotope (β <sup>-</sup> )	Mercury-196 ( <sup>196</sup> Hg)
Mass Excess	-31.140 MeV

## Decay Characteristics

The decay of **Gold-196** to its stable daughter isotopes, Platinum-196 and Mercury-196, is accompanied by the emission of gamma rays and beta particles. The energies and intensities of the most prominent gamma rays have been determined through gamma spectroscopy.

## Gamma-Ray Emissions

The following table summarizes the energies and relative intensities of the principal gamma rays emitted following the decay of **Gold-196**.

Energy (keV)	Relative Intensity (%)
333.02	22.8
355.73	87.0
426.0	6.8
645.6	2.1
778.8	1.1
1090.7	0.4

Note: Intensities are relative to the most intense gamma ray (355.73 keV).

## Beta-Minus Decay

The beta-minus decay branch of **Gold-196** results in the emission of electrons with a maximum energy ( $E_{\beta^- \text{max}}$ ) of 686.66 keV.

## Isomeric States

**Gold-196** possesses two notable metastable isomers, each with distinct half-lives, spins, and parities. These isomers decay via isomeric transition (IT) to the ground state of **Gold-196**.

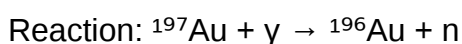
Isomer	Half-life	Spin	Parity	Excitation Energy (keV)
$^{196\text{m}1}\text{Au}$	8.1(2) s	5+	Positive	84.660(20)
$^{196\text{m}2}\text{Au}$	9.6(1) h	12-	Negative	595.66(4)

## Production of Gold-196

**Gold-196** can be produced through various nuclear reactions. The most common methods involve the irradiation of stable gold or platinum isotopes.

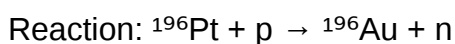
## Photonuclear Reaction on Gold-197

A primary method for producing **Gold-196** is through the ( $\gamma, n$ ) reaction on the stable isotope Gold-197 ( $^{197}\text{Au}$ ). This process involves bombarding a high-purity gold target with high-energy photons (gamma rays).



## Charged-Particle Bombardment of Platinum

**Gold-196** can also be produced by bombarding platinum targets with charged particles, such as protons or deuterons, in a particle accelerator. For example, the ( $p, n$ ) reaction on Platinum-196 is a viable production route.



A summary of common production reactions is provided below:

Reaction	Target Isotope	Projectile
$^{197}\text{Au}(\gamma, n)^{196}\text{Au}$	$^{197}\text{Au}$	Gamma Ray
$^{196}\text{Pt}(p, n)^{196}\text{Au}$	$^{196}\text{Pt}$	Proton
$^{198}\text{Hg}(p, 3n)^{196}\text{Au}$	$^{198}\text{Hg}$	Proton

## Experimental Protocols

This section outlines the general methodologies employed in the determination of the nuclear properties of **Gold-196**.

### Production and Measurement via Photonuclear Reaction

- Target Preparation:** A target of high-purity (99.99% or greater) Gold-197 foil is prepared.
- Irradiation:** The gold target is placed in a high-energy photon beam. These photons are typically produced as bremsstrahlung radiation by directing an electron beam from a linear accelerator onto a high-Z converter material, such as tungsten. The target is irradiated for a duration calculated to produce a sufficient activity of **Gold-196** for measurement.
- Gamma-Ray Spectroscopy:** Following irradiation, the target is transferred to a shielded counting chamber equipped with a high-purity germanium (HPGe) detector. The HPGe detector is calibrated for energy and efficiency using standard radioactive sources with well-known gamma-ray energies and intensities.
- Data Acquisition and Analysis:** The gamma-ray spectrum of the irradiated target is acquired over a period sufficient to obtain good statistics for the characteristic gamma peaks of **Gold-196**. The energies of the peaks are used to identify the nuclide, and the net peak areas, corrected for detector efficiency and gamma-ray intensity, are used to quantify the activity.

### Half-Life Determination

- Serial Measurements:** The activity of a **Gold-196** source is measured repeatedly at set time intervals using a gamma-ray spectrometer. The net counts in a prominent, well-resolved gamma-ray peak (e.g., 355.73 keV) are recorded for each measurement.

2. Decay Curve Analysis: The natural logarithm of the net count rate is plotted against the elapsed time.

3. Half-Life Calculation: A linear regression is performed on the data points. The slope of the resulting line is equal to the negative of the decay constant ( $\lambda$ ). The half-life ( $T_{1/2}$ ) is then calculated using the formula:  $T_{1/2} = \ln(2) / \lambda$ .

## Beta Spectroscopy

1. Spectrometer Setup: A beta spectrometer, typically consisting of a silicon detector, is used to measure the energy spectrum of the electrons emitted during the beta-minus decay of **Gold-196**. The spectrometer is calibrated using sources that emit electrons of known energies.

2. Spectrum Acquisition: The **Gold-196** source is placed in the spectrometer, and the beta spectrum is acquired.

3. Kurie Plot Analysis: To determine the maximum beta energy ( $E_{\beta^-max}$ ), a Kurie plot is constructed. This involves plotting a function of the square root of the number of counts per unit momentum interval against the electron energy. For an allowed transition, this plot will be a straight line that intersects the energy axis at the  $E_{\beta^-max}$ .

## Spin and Parity Determination

The spin and parity of the nuclear states of **Gold-196** are determined by analyzing the angular correlation of successively emitted gamma rays.

1. Coincidence Measurement: Two gamma-ray detectors are placed at a fixed angle relative to each other, with the **Gold-196** source at the center. The detectors are set up to record events where two gamma rays are detected in coincidence.

2. Angular Correlation Function: The coincidence count rate is measured at various angles between the detectors. The resulting data are fitted to a theoretical angular correlation function, which depends on the spins of the initial, intermediate, and final nuclear states, as well as the multipolarities of the gamma transitions.

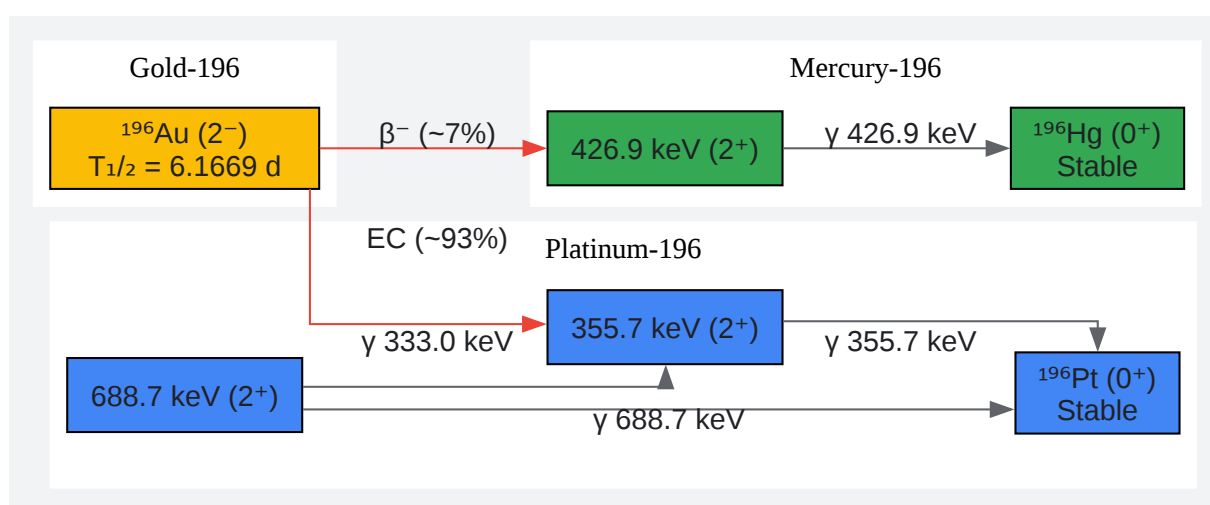
3. Spin and Parity Assignment: By comparing the experimental angular correlation with theoretical predictions for different possible spin and parity assignments, the most probable

values for the nuclear states can be determined.

## Visualizations

### Gold-196 Decay Scheme

The following diagram illustrates the decay pathways of **Gold-196** to its daughter nuclei, Platinum-196 and Mercury-196, including the energies of the excited states and the principal gamma transitions.

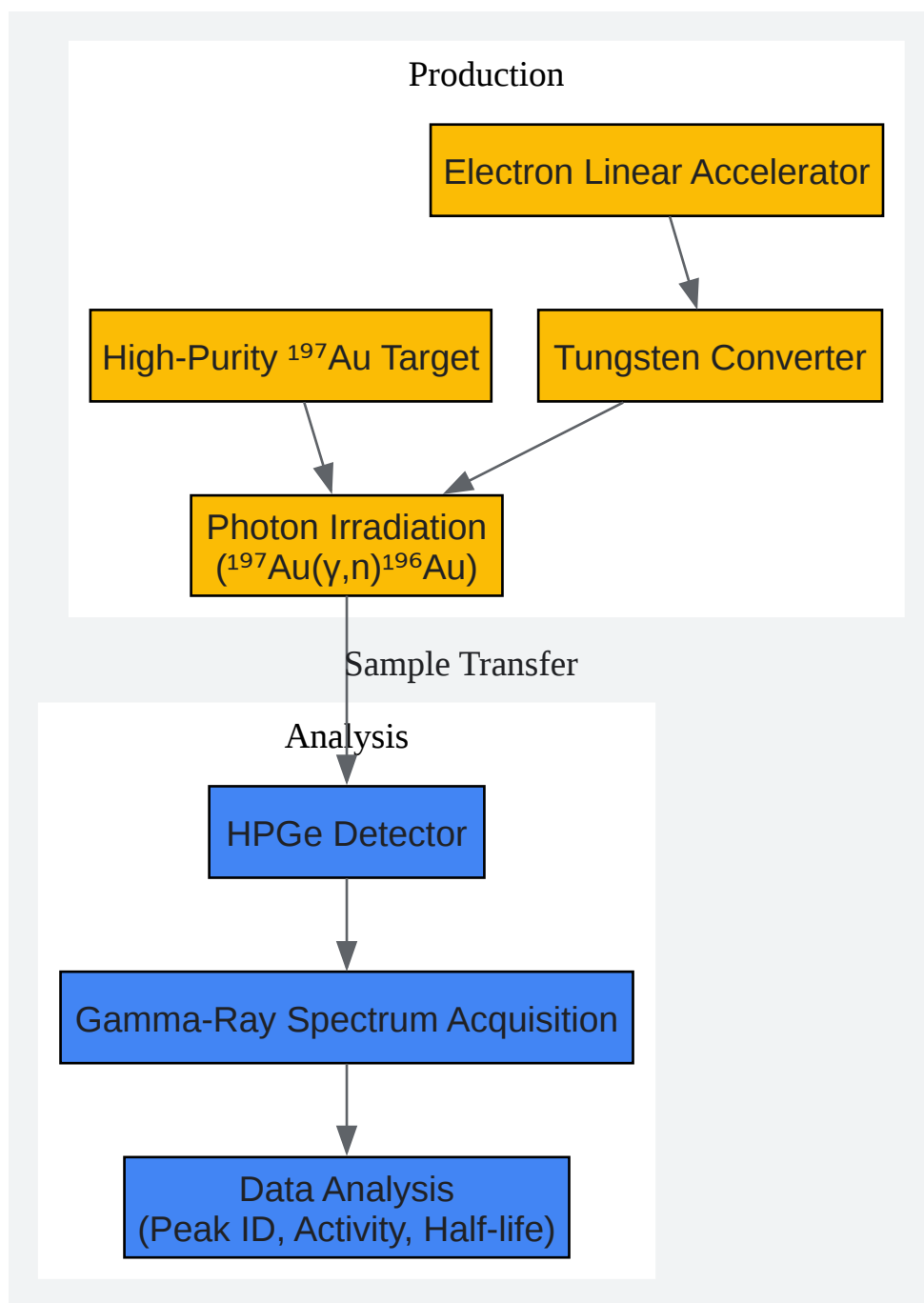


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Caption: Decay scheme of **Gold-196**.

## Experimental Workflow for Production and Analysis

This flowchart outlines the typical experimental procedure for producing **Gold-196** via the photonuclear reaction and its subsequent analysis.



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Caption: Production and analysis workflow for **Gold-196**.

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## References

- 1. nvlpubs.nist.gov [nvlpubs.nist.gov]
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